

Application Notes and Protocols for S-(2-oxopentadecyl)-CoA

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Compound of Interest

Compound Name: Coenzyme A, S-(2-oxopentadecyl)-

Cat. No.: B1202506

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For Researchers, Scientists, and Drug Development Professionals

Introduction

S-(2-oxopentadecyl)-CoA is a synthetic, non-hydrolyzable analog of myristoyl-CoA, the activated form of the 14-carbon saturated fatty acid, myristic acid.[1] Its key structural feature is the replacement of the labile thioester bond with a stable thioether linkage, rendering it resistant to enzymatic cleavage by acyltransferases.[1] This property makes S-(2-oxopentadecyl)-CoA an invaluable tool for studying enzymes that utilize myristoyl-CoA as a substrate, most notably N-myristoyltransferase (NMT).

NMT is a crucial enzyme that catalyzes the attachment of a myristoyl group to the N-terminal glycine of a wide range of cellular proteins. This co-translational and post-translational modification, known as N-myristoylation, is vital for protein localization, signal transduction, and the structural integrity of proteins. Consequently, NMT has emerged as a promising therapeutic target for various diseases, including cancer, and infectious diseases caused by fungi and viruses.

These application notes provide detailed information on the handling, storage, and experimental use of S-(2-oxopentadecyl)-CoA as a potent and specific inhibitor of N-myristoyltransferase.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C36H64N7O17P3S	[1]
Molecular Weight	991.9 g/mol	[1]
IUPAC Name	[[[(2R,3S,4R,5R)-5-(6-aminopurin-9-yl)-4-hydroxy-3-phosphonooxyoxolan-2-yl]methoxy-hydroxyphosphoryl][3-hydroxy-2,2-dimethyl-4-oxo-4-[[3-oxo-3-[2-(2-oxopentadecylsulfanyl)ethylamino]propyl]amino]butyl]hydrogen phosphate	[1]
Appearance	White to off-white powder (presumed)	General knowledge
Purity	>95% (typical for research-grade compounds)	General knowledge

Handling and Storage

Proper handling and storage of S-(2-oxopentadecyl)-CoA are critical to maintain its integrity and ensure experimental reproducibility. While specific stability data for S-(2-oxopentadecyl)-CoA is not extensively published, the following recommendations are based on best practices for handling similar long-chain fatty acyl-CoA analogs.

1. Storage:

- **Long-term Storage (Powder):** The lyophilized powder should be stored at -20°C or below in a tightly sealed, desiccated container. Under these conditions, the compound is expected to be stable for at least one year.
- **Short-term Storage (Solution):** Aqueous solutions of S-(2-oxopentadecyl)-CoA are not recommended for long-term storage due to the potential for hydrolysis of the phosphate groups, although the thioether bond is stable. It is advisable to prepare aqueous solutions

fresh for each experiment. If short-term storage is necessary, store at -20°C for no longer than a few days.

2. Reconstitution:

- Solubility: S-(2-oxopentadecyl)-CoA is soluble in aqueous buffers. For other acyl-CoAs, solubility in water is reported to be up to 50 mg/mL. Solubility can be enhanced by gentle warming and sonication. It is also soluble in mixtures of chloroform:methanol:water (e.g., 80:20:2 v/v/v).
- Preparation of Stock Solutions:
 - Allow the vial of S-(2-oxopentadecyl)-CoA powder to equilibrate to room temperature before opening to prevent condensation.
 - Weigh the desired amount of powder in a sterile microcentrifuge tube.
 - Add the appropriate volume of sterile, nuclease-free water or a suitable buffer (e.g., 50 mM HEPES, pH 7.4) to achieve the desired stock concentration.
 - Vortex briefly to mix. If necessary, sonicate in a water bath for a few minutes to aid dissolution.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

3. Safety Precautions:

- As with any chemical reagent, standard laboratory safety practices should be followed. Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Avoid inhalation of the powder and contact with skin and eyes. In case of contact, wash the affected area thoroughly with water.
- Consult the Material Safety Data Sheet (MSDS) for the specific product for detailed safety information. If a specific MSDS is not available, handle with the caution appropriate for a novel chemical substance.

Application: Inhibition of N-Myristoyltransferase (NMT)

S-(2-oxopentadecyl)-CoA is a potent competitive inhibitor of N-myristoyltransferase. It binds to the myristoyl-CoA binding site of the enzyme, preventing the binding of the natural substrate and subsequent myristoylation of target proteins.

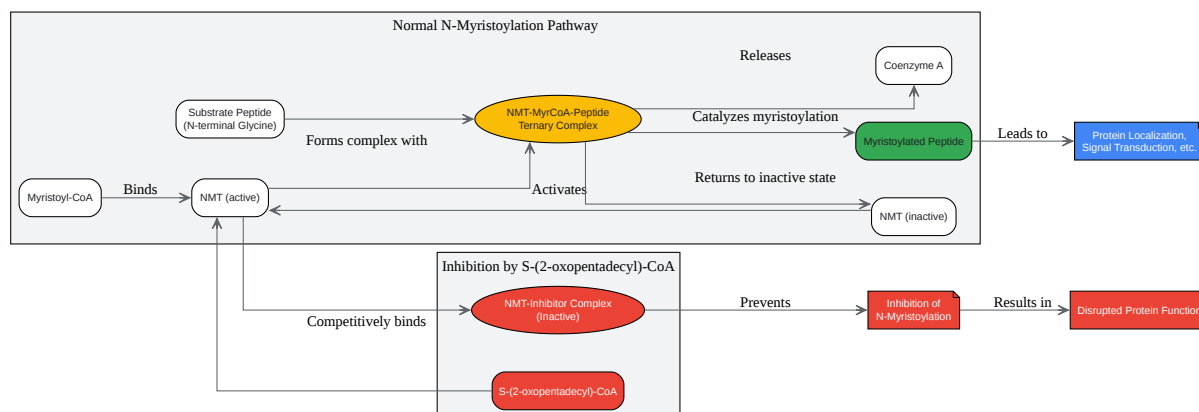
Quantitative Data: NMT Inhibition

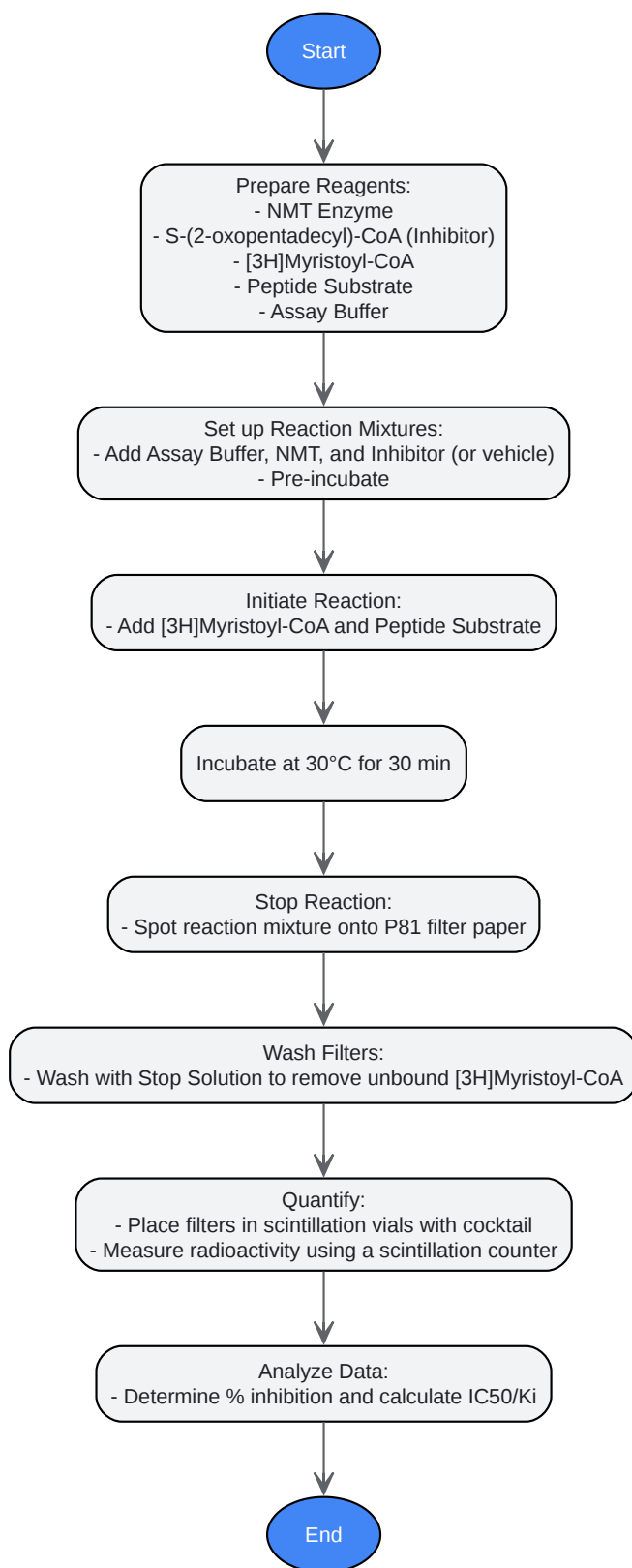
The inhibitory potency of S-(2-oxopentadecyl)-CoA against NMT has been determined in various studies.

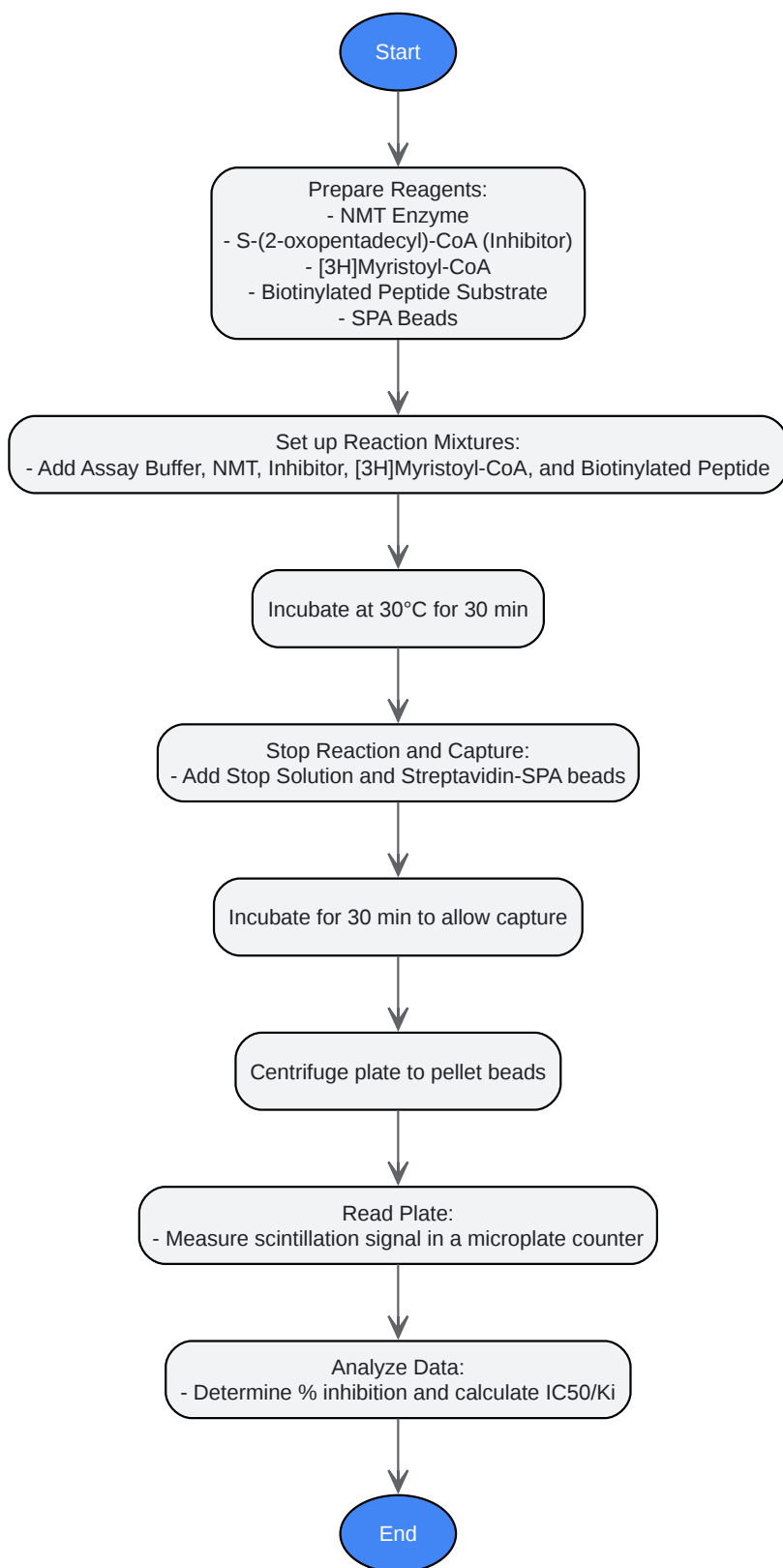
Enzyme Source	Assay Type	Inhibitor Dissociation Constant (K _i)	Reference
Human NMT1	In vitro enzyme assay	24 nM	[2]
Not Specified	Not Specified	14.7 ± 2.2 nM	

Signaling Pathway Diagram

The following diagram illustrates the mechanism of NMT inhibition by S-(2-oxopentadecyl)-CoA.







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